

Application Notes and Protocols for Measuring RPL23 Expression in Cells

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Compound of Interest

Compound Name: LP23

Cat. No.: B15138264

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Ribosomal Protein L23 (RPL23) is a component of the 60S ribosomal subunit and plays a crucial role in protein synthesis.[1][2][3] Beyond its canonical function in ribosome biogenesis, RPL23 is implicated in extra-ribosomal functions, most notably in the regulation of the p53 tumor suppressor pathway.[1][4] RPL23 can bind to MDM2, inhibiting its E3 ubiquitin ligase activity towards p53, thereby leading to p53 stabilization and activation.[1][4][5] Dysregulation of RPL23 expression has been associated with various cancers, making it a protein of interest in both basic research and drug development.[1][6] These application notes provide detailed protocols for the accurate quantification of RPL23 expression at both the mRNA and protein levels in cellular models.

Data Presentation

Quantitative data from the described experimental protocols can be summarized for clear comparison. Below are template tables for organizing results.

Table 1: Summary of RPL23 mRNA Expression by qRT-PCR

Cell Line/Treatment	Target Gene	Reference Gene	ΔCt (Ct _{Target} - Ct _{Ref})	$\Delta\Delta Ct$ ($\Delta Ct_{Sample} - \Delta Ct_{Control}$)	Fold Change ($2^{-\Delta\Delta Ct}$)
Control Cells	RPL23	GAPDH	1.0	1.0	
Treated Cells 1	RPL23	GAPDH			
Treated Cells 2	RPL23	GAPDH			
Knockdown Cells	RPL23	GAPDH			

Table 2: Densitometric Analysis of RPL23 Protein Expression by Western Blot

Cell Line/Treatment	RPL23 Band Intensity	Loading Control (e.g., GAPDH) Intensity	Normalized RPL23 Intensity	Fold Change vs. Control
Control Cells	1.0	1.0		
Treated Cells 1				
Treated Cells 2				
Knockdown Cells				

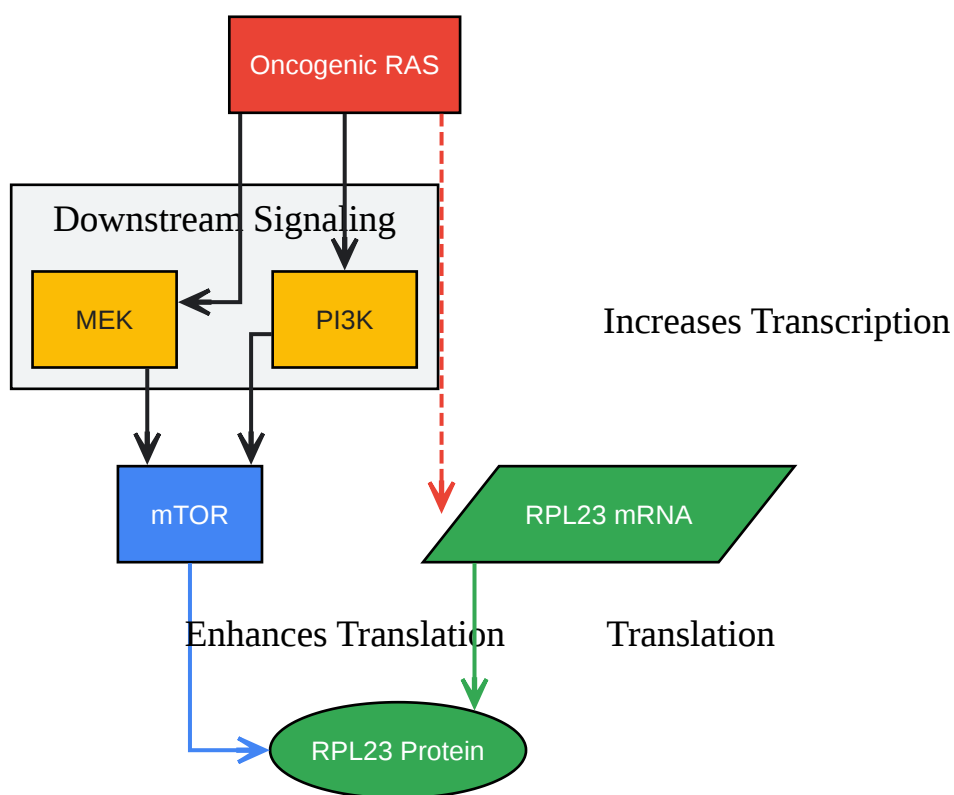
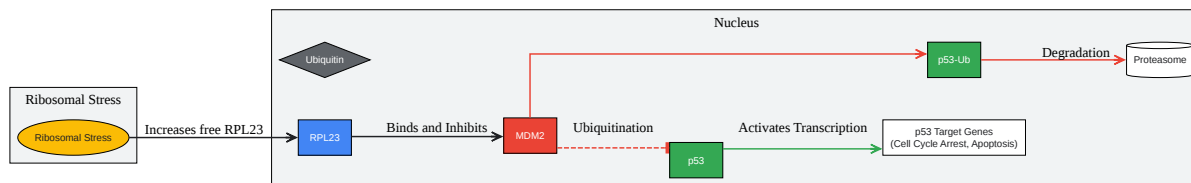
Table 3: Scoring of RPL23 Protein Expression by Immunohistochemistry/Immunofluorescence

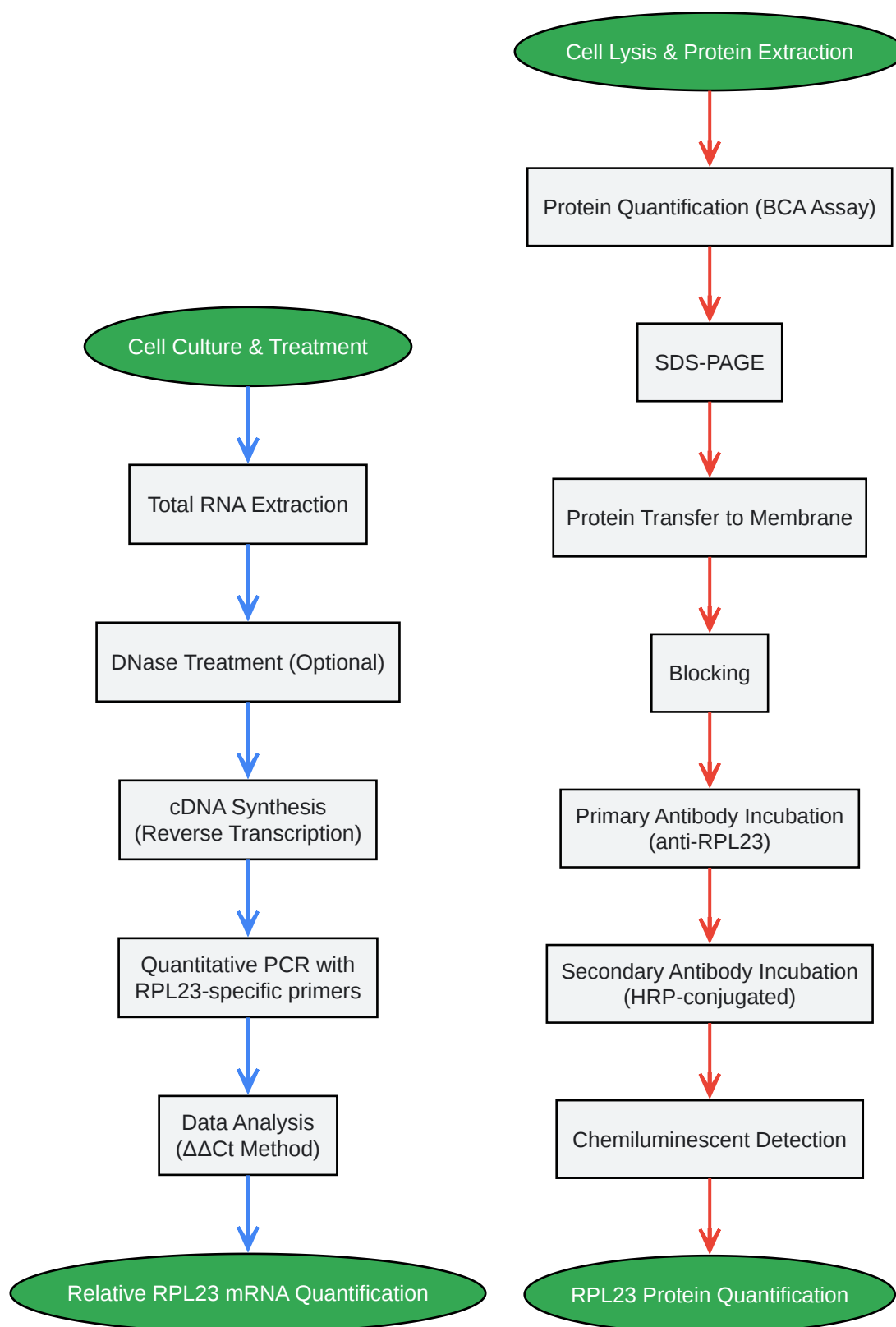
Sample ID	Staining Intensity (0-3)	Percentage of Positive Cells (%)	H-Score (Intensity x Percentage)
Control Tissue 1			
Patient Tissue 1			
Control Cells 1			
Treated Cells 1			

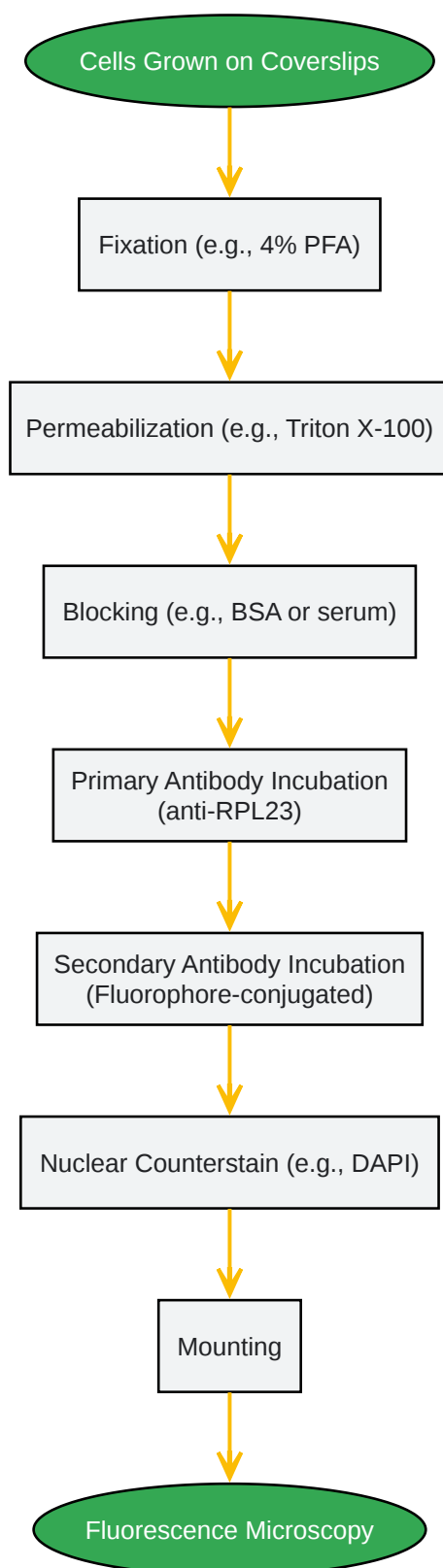
Signaling Pathways and Experimental Workflows

RPL23-MDM2-p53 Signaling Pathway

RPL23 is a key regulator of the p53 tumor suppressor pathway. Under conditions of ribosomal stress, free RPL23 can bind to the central acidic domain of MDM2, an E3 ubiquitin ligase that targets p53 for proteasomal degradation. This interaction inhibits MDM2-mediated ubiquitination of p53, leading to p53 stabilization, accumulation, and activation of its downstream targets, which can result in cell cycle arrest or apoptosis.[1][4]







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References

- 1. maayanlab.cloud [maayanlab.cloud]
- 2. genecards.org [genecards.org]
- 3. genecards.org [genecards.org]
- 4. Triptolide interrupts rRNA synthesis and induces the RPL23-MDM2-p53 pathway to repress lung cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. RPL23 links oncogenic RAS signaling to p53-mediated tumor suppression - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Targeting RPL23 restores chemosensitivity of cisplatin-resistant ovarian carcinoma by inhibiting EMT - PMC [pmc.ncbi.nlm.nih.gov]
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